

A Comprehensive Guide to the Proper Disposal of 2-Chloropyridine

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Compound of Interest

Compound Name: 2-Chloropyridine

Cat. No.: B7768013

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This guide provides essential, immediate safety and logistical information for the proper disposal of **2-chloropyridine**. Tailored for researchers, scientists, and drug development professionals, this document offers a procedural, step-by-step framework to ensure safe handling and regulatory compliance. Our commitment is to provide value beyond the product, fostering a culture of safety and building deep trust within the scientific community.

Foundational Knowledge: Understanding the Hazard Profile

Before handling **2-chloropyridine** for any purpose, including disposal, a thorough understanding of its chemical properties and associated hazards is paramount. This knowledge forms the basis for all subsequent safety and handling protocols. **2-Chloropyridine** is a colorless to pale yellow liquid utilized in the synthesis of fungicides, insecticides, and pharmaceuticals.[1] However, its utility is matched by a significant hazard profile.

Exposure to **2-chloropyridine** can lead to severe health effects. It is classified as fatal if it comes into contact with the skin or is inhaled, and harmful if swallowed.[2][3][4] It is a known skin and eye irritant, capable of causing serious eye damage.[2][3] Prolonged or repeated exposure may cause damage to organs, particularly the liver.[2] Furthermore, **2-chloropyridine** is very toxic to aquatic life with long-lasting effects, making environmental containment a critical aspect of its disposal.[2][3]

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 109-09-1 | [3] |
| Molecular Formula | C ₅ H ₄ ClN | [5] |
| Molecular Weight | 113.54 g/mol | [5] |
| Appearance | Colorless to pale yellow clear liquid | [2] |
| Boiling Point | 168-170 °C | [2] |
| Flash Point | 65 °C (149 °F) - closed cup | [2] |
| Density | 1.205 g/cm ³ at 15 °C | [5] |
| Solubility | Sparingly soluble in water. Miscible with most organic solvents. | [2] |

Pre-Disposal Operations: Engineering Controls and Personal Protective Equipment (PPE)

The principle of causality dictates that the potential for exposure must be minimized before any handling occurs. This is achieved through a combination of engineering controls and appropriate PPE.

Engineering Controls

All handling and preparation for the disposal of **2-chloropyridine** must be conducted in a well-ventilated area.[2] A certified chemical fume hood is the standard and required engineering control to minimize the risk of inhalation, which can be fatal.[2][6] An eyewash station and safety shower must be readily accessible in the immediate work area for emergency use.[2][7]

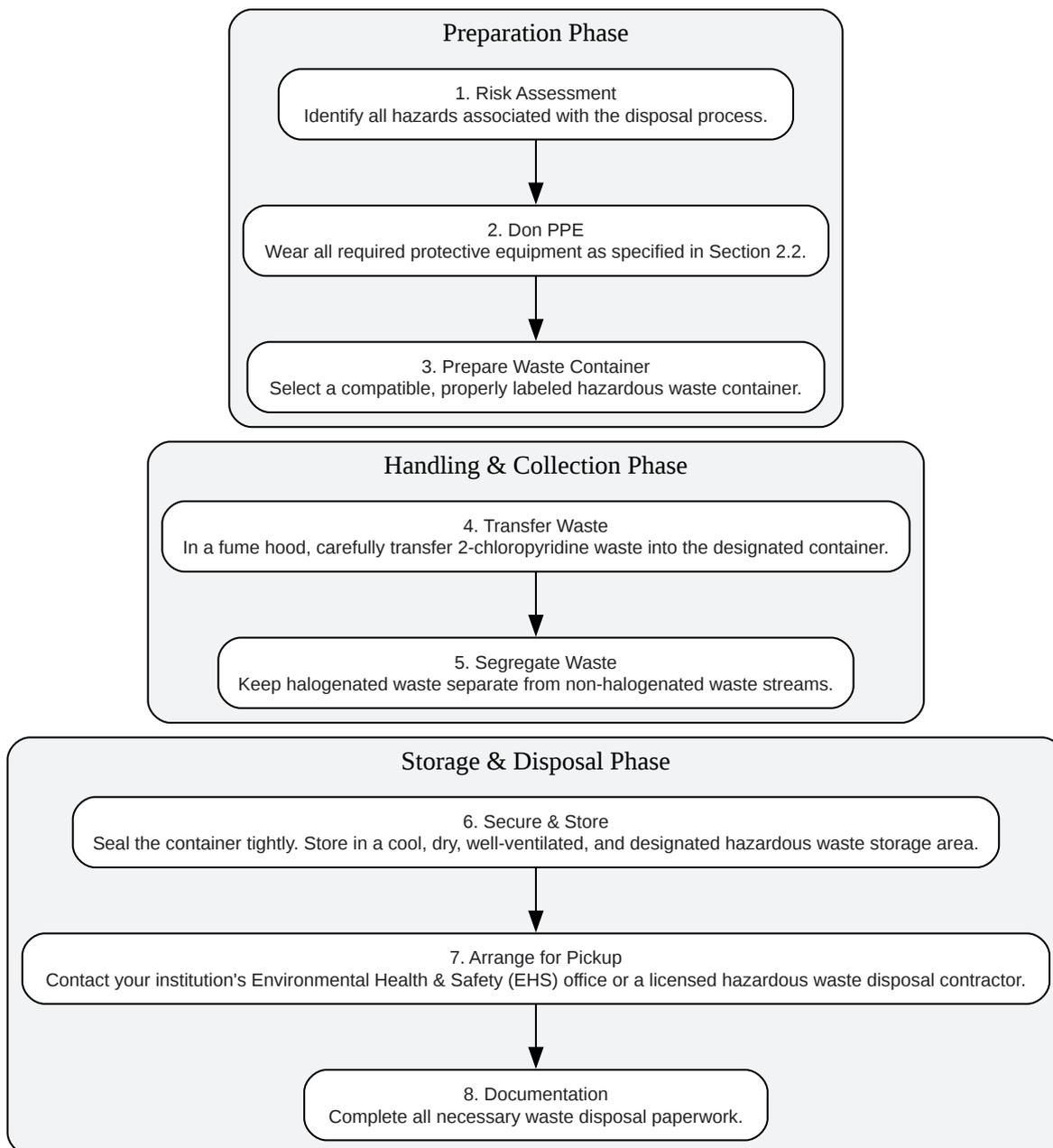
Personal Protective Equipment (PPE)

Given the high toxicity of **2-chloropyridine**, a comprehensive PPE protocol is non-negotiable. The selection of specific PPE must be based on a thorough risk assessment of the procedure being performed.

| PPE Category | Specification | Rationale and Citation |
|--------------------------|---|---|
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile, PVC). Gloves must be inspected for integrity before each use. | Prevents skin contact, which can be fatal.[2][3][8] Use proper glove removal technique to avoid contaminating clean hands.[3] |
| Eye/Face Protection | Tightly fitting safety goggles and a face shield (8-inch minimum). | Protects against splashes and vapors that can cause serious eye damage.[2][3] |
| Skin and Body Protection | A flame-resistant lab coat and a chemical-resistant suit. Boots and other protective clothing to prevent any skin contact. | Provides a barrier against accidental spills and contact with contaminated surfaces.[2][3][6] |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator is required. For emergencies or situations with high vapor concentration, a full-face supplied-air respirator or a self-contained breathing apparatus (SCBA) is necessary. | Protects against inhalation of fatal concentrations of 2-chloropyridine vapor.[2][3][6] |

Step-by-Step Disposal Workflow

The proper disposal of **2-chloropyridine** is a multi-step process that must be followed diligently to ensure safety and environmental protection. This substance must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.[7][8]



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